

Application Notes: O-1918 Stability and Storage

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Compound of Interest

Compound Name: O1918

Cat. No.: B109532

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1.0 Product Information

O-1918 is a synthetic analog of cannabidiol used extensively in research. It functions as a selective antagonist at the putative abnormal-cannabidiol receptor, which is distinct from the classical cannabinoid receptors CB1 and CB2.^{[1][2][3]} O-1918 does not bind to CB1 or CB2 receptors at concentrations up to 30 μ M.^{[1][3]} It is a critical tool for studying non-CB1/CB2 mediated cannabinoid signaling pathways, particularly those involving GPR18 and GPR55.^{[4][5]}

Table 1: Chemical and Physical Properties of O-1918

| Property | Value |
|-------------------|---|
| Formal Name | 1,3-dimethoxy-5-methyl-2-[(1R,6R)-3-methyl-6-(1-methylethenyl)-2-cyclohexen-1-yl]-benzene |
| CAS Number | 536697-79-7 ^{[1][2]} |
| Molecular Formula | C ₁₉ H ₂₆ O ₂ ^{[1][6]} |
| Formula Weight | 286.4 g/mol ^[1] |
| Purity | ≥95% - ≥97% (Varies by supplier) ^{[2][7]} |
| Formulation | Typically supplied as a solution in methyl acetate ^{[1][7][8]} |

2.0 Stability and Storage Conditions

Proper storage is critical to maintain the integrity and activity of O-1918. The following conditions are based on manufacturer recommendations and established chemical principles.

2.1 Long-Term Storage For long-term stability, O-1918 should be stored at -20°C.[1][2] When stored under these conditions as supplied (typically in methyl acetate), the compound is stable for at least five years.[1]

2.2 Shipping Conditions O-1918 is typically shipped at room temperature for domestic transit within the continental US, as short-term exposure to ambient temperatures does not appear to compromise its stability.[1] However, shipping conditions may vary for other locations.

2.3 Stability in Solution The stability of O-1918 is highly dependent on the solvent.

- **Organic Solvents:** Solutions in organic solvents like ethanol, DMSO, and DMF can be prepared for stock solutions. While specific stability data in these solvents is not extensively published, it is best practice to store these stock solutions at -20°C and use them as quickly as possible.
- **Aqueous Solutions:** O-1918 is sparingly soluble in aqueous buffers. It is strongly recommended not to store aqueous solutions for more than one day.[7] Prepare aqueous solutions fresh for each experiment to avoid degradation and ensure experimental reproducibility.

Table 2: Recommended Storage and Stability Summary

| Condition | Temperature | Duration | Notes |
|-------------------------|------------------|------------|--|
| Long-Term (As Supplied) | -20°C | ≥ 5 years | In provided solvent (e.g., methyl acetate) |
| Shipping (Typical) | Room Temperature | Short-Term | May vary by supplier and location |
| Aqueous Solutions | 2-8°C or RT | ≤ 1 Day | Prepare fresh before use |

3.0 Protocols for Solution Preparation

3.1 Protocol for Solvent Exchange from Methyl Acetate

O-1918 is often supplied in methyl acetate. To prepare solutions in a different solvent for experimental use, follow this protocol:

- Under a gentle stream of inert nitrogen gas, carefully evaporate the methyl acetate solvent from the vial.
- Once the solvent is fully evaporated, immediately add the desired volume of the new solvent of choice (e.g., ethanol, DMSO, DMF).
- Ensure the new solvent has been purged with an inert gas to minimize oxidation risk.
- Vortex or sonicate briefly to ensure the compound is fully dissolved.

3.2 Protocol for Preparing Aqueous Solutions

Due to its low aqueous solubility, a specific procedure is required to prepare O-1918 for use in aqueous buffers like PBS.

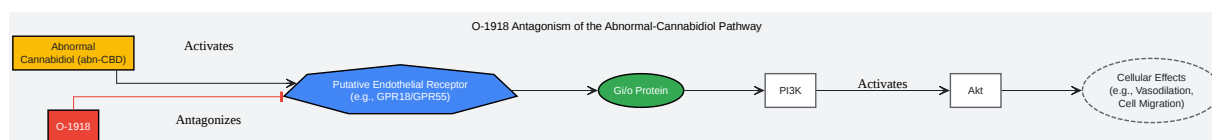
- Begin with O-1918 dissolved in an organic solvent, such as the supplied methyl acetate or ethanol (as prepared in Protocol 3.1).
- For maximum solubility, dilute the organic stock solution directly with the aqueous buffer of choice. A common method is to use a 1:1 ratio of ethanol to PBS (pH 7.2).^[7]
- Using this method, the solubility of O-1918 is approximately 0.5 mg/mL.^[7]
- Crucially, use the freshly prepared aqueous solution immediately and do not store it for more than one day.^[7]

Table 3: Solubility of O-1918

| Solvent | Approximate Solubility |
|----------------------------|------------------------|
| DMF | 30 mg/mL[1] |
| DMSO | 30 mg/mL[1] |
| Ethanol | 30 mg/mL[1] |
| Ethanol:PBS (pH 7.2) (1:1) | 0.5 mg/mL[1][7] |

4.0 Mechanism of Action & Signaling Pathway

O-1918 is known to antagonize the effects of abnormal-cannabidiol (abn-CBD) at a putative endothelial receptor that is not CB1 or CB2. This action inhibits downstream signaling cascades. Specifically, O-1918 blocks the abn-CBD-induced activation of the phosphatidylinositol 3-kinase (PI3K)/Akt pathway in endothelial cells.[1][3][6] This pathway is crucial for cellular processes like vasodilation and cell migration.[2]



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Caption: O-1918 signaling pathway antagonism.

5.0 Experimental Protocol Example: In Vivo Administration

This protocol is an example of how to prepare O-1918 for intraperitoneal (i.p.) injection in a rodent model, based on published studies.[4]

5.1 Objective To prepare a stable and homogenous suspension of O-1918 for daily i.p. administration to rats.

5.2 Materials

- O-1918
- 0.9% Isotonic Saline Solution
- Tween 80 (Polysorbate 80)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

5.3 Procedure

- Calculate the total amount of O-1918 required for the study duration based on the desired dosage (e.g., 1 mg/kg) and the number and weight of the animals.
- Prepare the vehicle solution consisting of 0.9% isotonic saline with 0.75% Tween 80. For example, to make 10 mL of vehicle, add 75 μ L of Tween 80 to 9.925 mL of 0.9% saline.
- Weigh the required amount of O-1918 (after solvent evaporation if supplied in solution) and place it in a sterile tube.
- Add a small amount of the vehicle to the O-1918 powder and vortex thoroughly to create a slurry.
- Gradually add the remaining vehicle while continuing to vortex to ensure a uniform suspension.
- If necessary, sonicate the suspension for short intervals in a water bath to aid dissolution and homogenization.
- Visually inspect the solution to ensure it is homogenous before drawing it into a syringe for injection.

- This vehicle solution helps to maintain the solubility and bioavailability of the lipophilic O-1918 compound for in vivo administration.[4]

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